

Technical Guide: 2,4-Dimethyloxazole

Physicochemical Profile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,4-Dimethyloxazole

CAS No.: 7208-05-1

Cat. No.: B1585046

[Get Quote](#)

Executive Summary

2,4-Dimethyloxazole (CAS: 7208-05-1) is a heterocyclic building block distinct from its more common isomer, 2,5-dimethyloxazole.^[1] Its utility in drug development stems from the oxazole ring's ability to act as a bioisostere for amide bonds, improving metabolic stability.

For the application scientist, the critical operational parameter is the Boiling Point (108 °C). This value is sufficiently distinct from the 2,5-isomer (~118 °C) to allow separation via fractional distillation, but close enough to require precise thermal control. The compound remains a liquid at standard ambient temperature and pressure (SATP), necessitating specific handling protocols to prevent evaporative loss or flash-fire hazards (Flash Point ~35 °C).

Physicochemical Core Data

The following data aggregates experimental values from validated chemical suppliers and thermodynamic databases.

Property	Value	Condition / Note
Boiling Point (BP)	108 °C	@ 760 mmHg (Standard Pressure)
Melting Point (MP)	< 20 °C	Liquid at Room Temp.[1] (Est. -16 °C)
Density	0.98 g/mL	@ 20 °C
Refractive Index ()	1.430	Optical purity check
Flash Point	35 °C	Closed Cup (Flammable)
pKa	2.86	Conjugate acid (Weak base)
Appearance	Clear, colorless to pale yellow liquid	Oxidizes to yellow/orange upon air exposure

“

Critical Distinction: Do not confuse with 2,5-Dimethyloxazole (CAS 92-68-2), which boils at 118 °C.[1] A 10 °C delta is the primary metric for isomeric purity analysis during distillation.

Synthesis & Thermodynamic Logic

The synthesis of **2,4-dimethyloxazole** typically employs the Hantzsch Oxazole Synthesis. This pathway is chosen over others because the boiling point of the product (108 °C) allows it to be distilled directly from the higher-boiling reaction matrix.

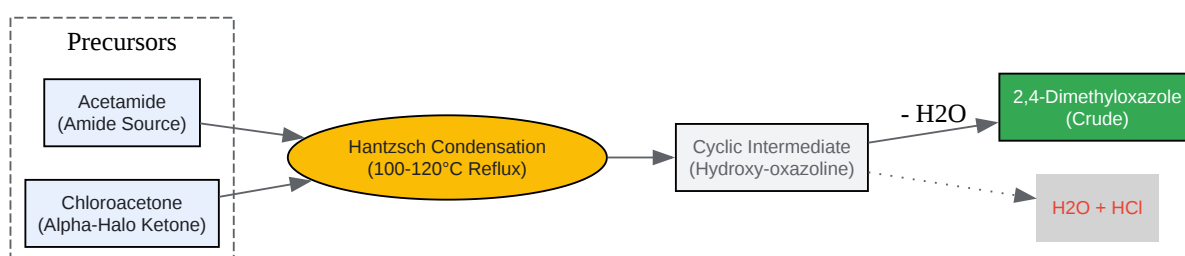
Mechanism: Condensation & Cyclodehydration

The reaction involves the condensation of an

-haloketone (Chloroacetone) with a primary amide (Acetamide).

- Nucleophilic Attack: The amide nitrogen attacks the -carbon of chloroacetone, displacing chloride.
- Cyclization: The carbonyl oxygen attacks the amide carbonyl, closing the ring.
- Dehydration: Loss of water yields the aromatic oxazole ring.

Synthesis Pathway Diagram



[Click to download full resolution via product page](#)

Figure 1: Hantzsch synthesis pathway for **2,4-dimethyloxazole**.^[1] The reaction is driven by heat (reflux) to facilitate the dehydration step.

Purification Workflow: The Distillation Protocol

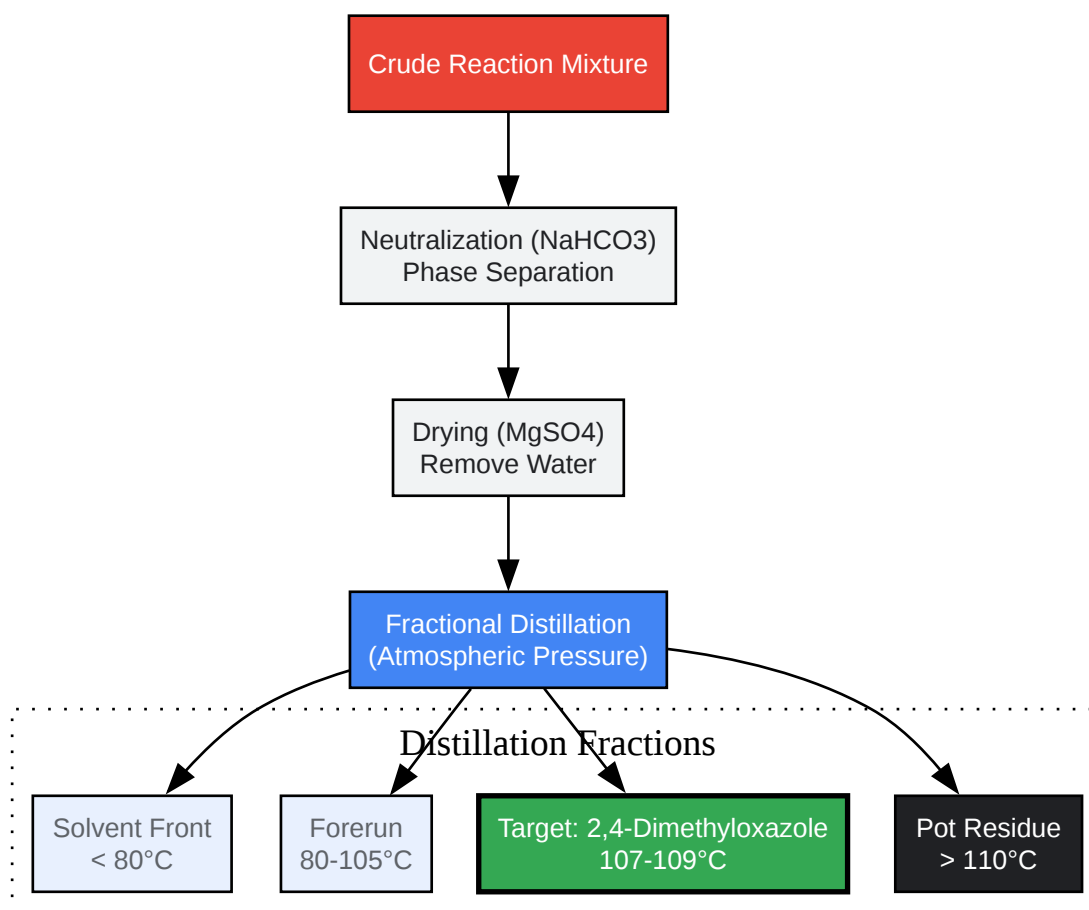
Because the boiling point is 108 °C, purification relies on the volatility difference between the product, the solvent, and the starting materials.

Step-by-Step Protocol

- Quench & Extraction:
 - Neutralize the reaction mixture (often acidic due to HCl byproduct) with saturated NaHCO₃.
 - Extract with Dichloromethane (DCM) or Ethyl Acetate.

- Why: **2,4-dimethyloxazole** is moderately soluble in water ($\log P \sim 1.1$). Salting out improves recovery.
- Drying:
 - Dry the organic layer over anhydrous MgSO_4 .
 - Critical: Water forms an azeotrope that interferes with the sharp BP cut at 108 °C.
- Fractional Distillation:
 - Setup: Vigreux column (minimum 20 cm) to ensure theoretical plates for separation.
 - Fraction 1 (Solvent): 40–80 °C (DCM/EtOAc).
 - Fraction 2 (Forerun): 80–105 °C (Trace water/impurities).
 - Fraction 3 (Product Heart): 107–109 °C. Collect this fraction.
 - Residue: >110 °C (Polymers/Starting materials).

Purification Logic Diagram



[Click to download full resolution via product page](#)

Figure 2: Purification workflow emphasizing the narrow collection window (107-109°C) required to isolate the pure 2,4-isomer.[1]

Analytical Validation

Once isolated, the identity of the compound must be validated against the 2,5-isomer.

Nuclear Magnetic Resonance (NMR)

The 2,4-substitution pattern leaves the proton at the C5 position unsubstituted.

- ¹H NMR (CDCl₃, 400 MHz):
 - ~7.2–7.3 ppm (1H, s): C5-H (Aromatic oxazole proton).
 - ~2.4 ppm (3H, s): C2-CH₃.

- ~2.1–2.2 ppm (3H, s): C4-CH₃.
- Differentiation: The 2,5-isomer would show a proton signal at C4 (shifted differently) and methyls at C2 and C5.

Gas Chromatography - Mass Spectrometry (GC-MS)

- Retention Time: 2,4-isomer typically elutes before the 2,5-isomer on non-polar columns (e.g., DB-5) due to the lower boiling point (108 °C vs 118 °C).
- Mass Spec: Parent ion m/z 97.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 138961, **2,4-Dimethyloxazole**. Retrieved from [\[Link\]](#)
- The Good Scents Company (2024). **2,4-Dimethyloxazole** Material Safety Data Sheet & Properties. Retrieved from [\[Link\]](#)
- FooDB (2024). Compound Summary: **2,4-Dimethyloxazole** (FDB010955). Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [Showing Compound 2,4-Dimethyloxazole \(FDB010955\) - FooDB \[foodb.ca\]](#)
- To cite this document: BenchChem. [Technical Guide: 2,4-Dimethyloxazole Physicochemical Profile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1585046/docs#technical-guide-2-4-dimethyloxazole-physicochemical-profile\]](https://www.benchchem.com/product/b1585046/docs#technical-guide-2-4-dimethyloxazole-physicochemical-profile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)